

An In-depth Technical Guide to Dithiol-Containing Ethane Derivatives

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Compound of Interest

Compound Name: 1,2-Bis(sulfanyl)ethan-1-ol

Cat. No.: B15412327

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Introduction

The compound specified as "**1,2-Bis(sulfanyl)ethan-1-ol**" (HS-CH(OH)-CH₂-SH) is not a commonly recognized chemical entity with established physical and chemical data in the public domain. It is likely a novel compound or a less common derivative. This guide provides a comprehensive overview of two closely related and extensively studied compounds: 2-Mercaptoethanol and 1,2-Ethanedithiol. These compounds share significant structural and functional similarities with the requested molecule and are of considerable interest to researchers, scientists, and drug development professionals. 2-Mercaptoethanol features a single thiol and a single hydroxyl group, while 1,2-Ethanedithiol possesses two thiol groups. Understanding their properties provides a strong predictive foundation for the behavior of similar structures.

2-Mercaptoethanol (β-Mercaptoethanol)

2-Mercaptoethanol (also known as β-mercaptoethanol or BME) is a chemical compound with the formula HOCH₂CH₂SH.^{[1][2][3]} It is a bifunctional molecule containing both a hydroxyl and a thiol group.^[4] This structure makes it a potent reducing agent widely used in biochemical and molecular biology applications to reduce disulfide bonds in proteins.^{[2][4][5][6][7]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of 2-Mercaptoethanol is presented in the table below.

Property	Value	References
Molecular Formula	C ₂ H ₆ OS	[1][8]
Molecular Weight	78.13 g/mol	[1][4][9]
Appearance	Clear, colorless to light yellow liquid with a strong, unpleasant odor	[9][10][11]
Boiling Point	157-158 °C	[1][2][8][10]
Melting Point	-100 °C	[1][10][12]
Density	1.114 g/cm ³ at 20 °C	[1][10][12]
Solubility	Miscible with water, alcohol, ether, and benzene	[1][11]
pKa	9.643 - 9.72	[1][9][10]
Refractive Index (n _{20/D})	1.4996 - 1.500	[1][10]
Vapor Pressure	1 mmHg at 20 °C	[10][13]
Flash Point	68 °C (154 °F)	[1]

Chemical Reactivity and Applications

2-Mercaptoethanol's primary chemical reactivity stems from its thiol group, which makes it a potent reducing agent.[4][6] It is widely used to cleave disulfide bonds in proteins, thereby denaturing them and disrupting their tertiary and quaternary structures.[2][5][7] This is a crucial step in protein analysis techniques like SDS-PAGE.[3][11][13]

It also acts as a biological antioxidant, protecting cells from damage by scavenging hydroxyl radicals and other reactive oxygen species.[1][2][4][6][14] In organic synthesis, it can react with aldehydes and ketones to form oxathiolanes, which can serve as protecting groups.[7]

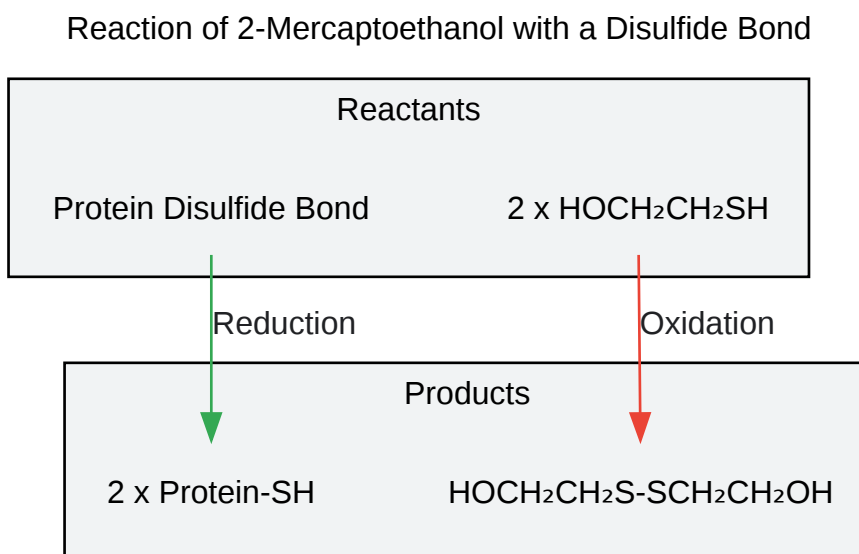
Experimental Protocols

Synthesis of 2-Mercaptoethanol

2-Mercaptoethanol is synthesized industrially by the reaction of ethylene oxide with hydrogen sulfide.[1][2][14]

- Reaction: $\text{C}_2\text{H}_4\text{O} + \text{H}_2\text{S} \rightarrow \text{HOCH}_2\text{CH}_2\text{SH}$
- Procedure: This reaction is typically catalyzed by thiodiglycol or various zeolites.[14] The reactants are passed through a catalytic bed at a controlled temperature and pressure to yield 2-Mercaptoethanol.

Diagrams



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Caption: Reduction of a protein disulfide bond by 2-Mercaptoethanol.

1,2-Ethanedithiol

1,2-Ethanedithiol, also known as EDT or dithioglycol, is an organosulfur compound with the formula $\text{HSCH}_2\text{CH}_2\text{SH}$. [15][16] It is a colorless liquid with a very strong and unpleasant odor. [15] In organic synthesis, it is a common building block and an excellent ligand for metal ions. [15][16]

Physical and Chemical Properties

The key physical and chemical properties of 1,2-Ethanedithiol are summarized in the table below.

Property	Value	References
Molecular Formula	C ₂ H ₆ S ₂	[15] [16]
Molecular Weight	94.19 g/mol	[15] [17]
Appearance	Colorless liquid with a characteristic odor	[15] [16] [17]
Boiling Point	144-146 °C	[15] [17] [18]
Melting Point	-41 °C	[15] [17] [18]
Density	1.123 g/cm ³ at 25 °C	[15] [17]
Solubility	Slightly soluble in water; soluble in most organic solvents	[15] [16] [17]
pKa	~11	[15] [16]
Refractive Index (n _{20/D})	1.558	[15] [17]
Vapor Pressure	4.8 mmHg at 20 °C	[18]
Flash Point	44 °C (111.2 °F)	

Chemical Reactivity and Applications

1,2-Ethanedithiol is widely used in organic chemistry to protect aldehydes and ketones by converting them into 1,3-dithiolanes.[\[15\]](#)[\[16\]](#) These dithiolanes are stable to a wide range of reaction conditions but can be readily converted back to the original carbonyl group. The methyne proton of a dithiolane derived from an aldehyde can be deprotonated and the resulting carbanion can be alkylated, making 1,2-ethanedithiol a key reagent in umpolung chemistry.[\[15\]](#)[\[16\]](#) It is also used as a scavenger in peptide synthesis.[\[15\]](#)

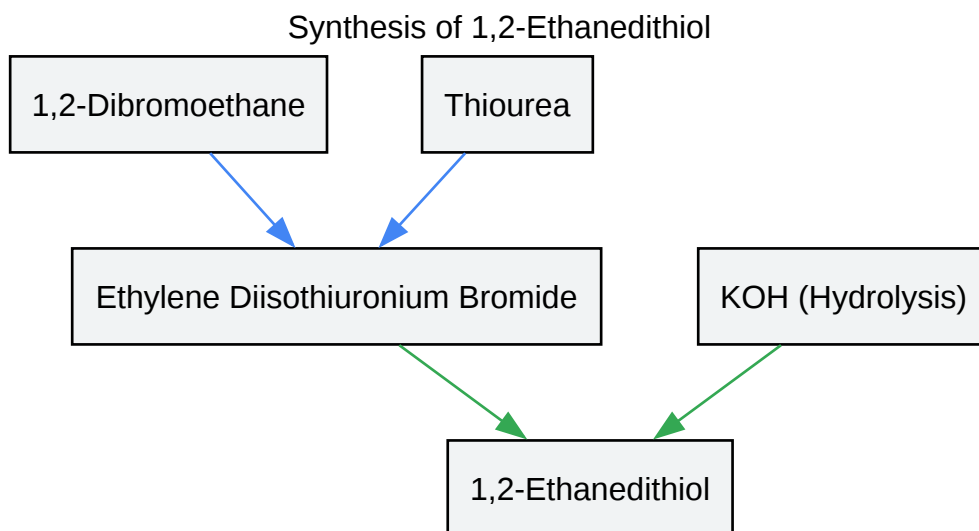
Experimental Protocols

Synthesis of 1,2-Ethanedithiol

A common laboratory synthesis involves the reaction of 1,2-dibromoethane with thiourea, followed by hydrolysis.[\[19\]](#)

- Step 1: Formation of the Diisothiuronium Salt
 - Reactants: 1,2-dibromoethane and thiourea in ethanol.
 - Procedure: A mixture of thiourea in ethanol is heated to reflux, and 1,2-dibromoethane is added. A vigorous exothermic reaction occurs, leading to the precipitation of ethylene diisothiuronium bromide. The salt is collected by filtration.[\[19\]](#)
- Step 2: Hydrolysis
 - Reactants: Ethylene diisothiuronium bromide and a strong base (e.g., potassium hydroxide).
 - Procedure: The diisothiuronium salt is boiled under reflux with an aqueous solution of potassium hydroxide. Ammonia is evolved during this period. The reaction mixture is then acidified, and the 1,2-ethanedithiol is isolated by steam distillation.[\[19\]](#)

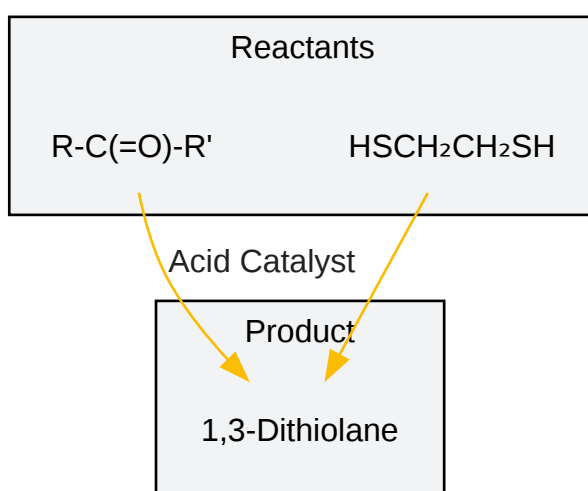
Diagrams



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Caption: Synthetic pathway for 1,2-Ethanedithiol from 1,2-Dibromoethane.

Protection of a Ketone with 1,2-Ethanedithiol



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Caption: Formation of a 1,3-dithiolane from a ketone and 1,2-ethanedithiol.

Conclusion

While direct experimental data for "**1,2-Bis(sulfanyl)ethan-1-ol**" is not readily available, the properties and reactivity of 2-Mercaptoethanol and 1,2-Ethanedithiol provide a robust framework for predicting its behavior. The presence of two thiol groups suggests strong reducing capabilities and the ability to act as a bidentate ligand for metal ions, similar to 1,2-Ethanedithiol. The additional hydroxyl group would likely increase its water solubility and introduce reactivity characteristic of alcohols, analogous to 2-Mercaptoethanol. This guide serves as a foundational resource for researchers and professionals working with or developing novel dithiol compounds.

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